

Comparative pharmacokinetics of different SHP2 inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

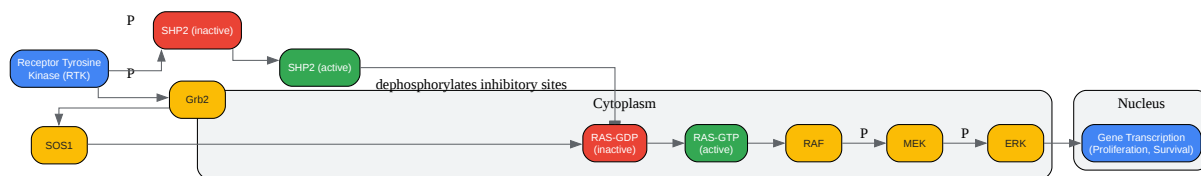
Compound Name: SHP389

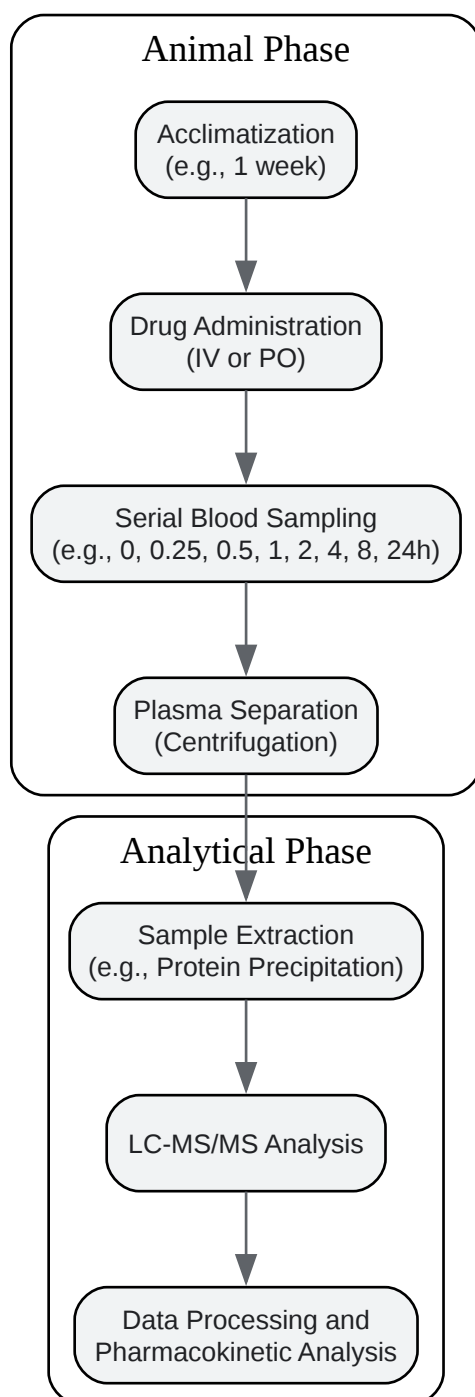
Cat. No.: B15574588

[Get Quote](#)

SHP2 Signaling Pathway

SHP2 plays a crucial role in transducing signals from activated RTKs to downstream effectors, primarily through the RAS/MAPK cascade. Upon growth factor binding, RTKs become phosphorylated, creating docking sites for adaptor proteins like Grb2, which in turn recruits SOS1. SHP2 is recruited to this complex and, upon its activation, dephosphorylates specific substrates, leading to the sustained activation of RAS and the subsequent phosphorylation cascade of RAF, MEK, and ERK. This pathway ultimately regulates gene expression related to cell proliferation, differentiation, and survival.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Comparative pharmacokinetics of different SHP2 inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574588#comparative-pharmacokinetics-of-different-shp2-inhibitors\]](https://www.benchchem.com/product/b15574588#comparative-pharmacokinetics-of-different-shp2-inhibitors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com